



# Spectroscopic Characterization of Thiophene-2boronic Acid: A Technical Guide

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This technical guide provides an in-depth overview of the key spectroscopic data for **Thiophene-2-boronic acid** (CAS No. 6165-68-0), a versatile building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with comprehensive experimental protocols for data acquisition.

# **Spectroscopic Data Summary**

The empirical formula for **Thiophene-2-boronic acid** is C<sub>4</sub>H<sub>5</sub>BO<sub>2</sub>S, with a molecular weight of 127.96 g/mol .[1] The structural and spectroscopic data are summarized below.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. For arylboronic acids, the choice of solvent is crucial, as they can form boroxines (anhydride trimers), leading to complex or broad signals. Solvents like DMSO-d<sub>6</sub> or methanol-d<sub>4</sub> can break up these oligomers, providing clearer spectra.[2]

<sup>1</sup>H NMR (Proton NMR) Data

Solvent: DMSO-d6



Chemical Shift (δ)	Multiplicity	Integration	Assignment
8.1 (broad s)	Singlet	2H	B(OH) <sub>2</sub>
7.75	Doublet of doublets	1H	H-5
7.65	Doublet of doublets	1H	H-3
7.15	Doublet of doublets	1H	H-4

<sup>13</sup>C NMR (Carbon-13 NMR) Data

Solvent: DMSO-d<sub>6</sub>

Chemical Shift ( $\delta$ ) ppm	Assignment
140.0 (approx.)	C-2 (Carbon attached to Boron)
135.0	C-5
128.5	C-3
126.0	C-4

### Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) is a common technique for obtaining IR spectra of solid samples without extensive preparation.

Key IR Absorption Bands (ATR-FTIR)[1]



Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3300-3600	Broad	O-H stretch (from B(OH) <sub>2</sub> and adsorbed water)
~3100	Medium	C-H stretch (aromatic)
~1520	Medium	C=C stretch (thiophene ring)
~1350	Strong	B-O stretch
~1200	Strong	C-O stretch
~850	Strong	C-H out-of-plane bend

## Mass Spectrometry (MS)

Electron Ionization (EI) is a hard ionization technique that provides information about the molecular weight and fragmentation pattern of a compound.

Mass Spectrometry (EI-MS) Data[1]

m/z	Relative Intensity	Assignment
128	High	Molecular Ion [M]+
110	Medium	[M - H <sub>2</sub> O] <sup>+</sup>
84	High	[C <sub>4</sub> H <sub>4</sub> S] <sup>+</sup> (Thiophene radical cation)

## **Experimental Protocols**

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

### **NMR Spectroscopy Protocol**

Objective: To obtain high-resolution <sup>1</sup>H and <sup>13</sup>C NMR spectra of **Thiophene-2-boronic acid**.

Materials:



- Thiophene-2-boronic acid
- Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>)
- 5 mm NMR tubes
- Pipettes
- Vortex mixer

#### Procedure:

- Weigh approximately 10-20 mg of Thiophene-2-boronic acid and transfer it to a clean, dry vial.
- Add approximately 0.7 mL of DMSO-d<sub>6</sub> to the vial.
- Vortex the mixture until the solid is completely dissolved.
- Using a pipette with a cotton or glass wool plug to filter out any particulates, transfer the solution into a 5 mm NMR tube.
- Cap the NMR tube and wipe the outside clean.
- Insert the tube into the NMR spectrometer.
- Acquire the <sup>1</sup>H and <sup>13</sup>C NMR spectra according to the instrument's standard operating procedures. For <sup>13</sup>C NMR, a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.

### ATR-FTIR Spectroscopy Protocol

Objective: To obtain the infrared spectrum of solid **Thiophene-2-boronic acid**.

#### Materials:

- Thiophene-2-boronic acid, solid
- FTIR spectrometer with an ATR accessory



- Spatula
- · Isopropyl alcohol and lint-free wipes for cleaning

#### Procedure:

- Ensure the ATR crystal is clean by wiping it with a lint-free wipe dampened with isopropyl alcohol and allowing it to dry completely.
- Record a background spectrum of the empty, clean ATR crystal.
- Place a small amount of solid Thiophene-2-boronic acid onto the center of the ATR crystal using a clean spatula.
- Apply pressure using the ATR's pressure clamp to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum of the sample.
- After the measurement, release the pressure clamp, remove the sample, and clean the ATR
  crystal thoroughly with isopropyl alcohol and a lint-free wipe.

### **Electron Ionization Mass Spectrometry (EI-MS) Protocol**

Objective: To determine the mass-to-charge ratio of the molecular ion and the fragmentation pattern of **Thiophene-2-boronic acid**.

#### Materials:

- Thiophene-2-boronic acid
- A suitable volatile solvent (e.g., methanol or dichloromethane)
- Mass spectrometer with an EI source
- Microsyringe or autosampler

#### Procedure:



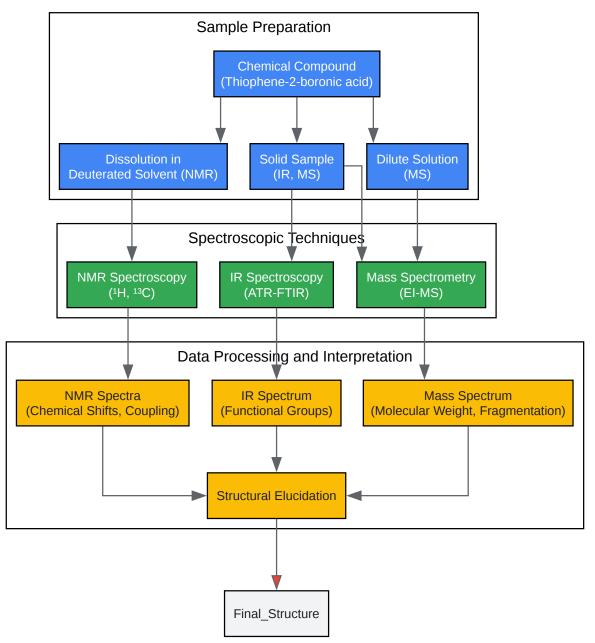
- Prepare a dilute solution of Thiophene-2-boronic acid (approximately 1 mg/mL) in a volatile organic solvent.
- Introduce the sample into the mass spectrometer. For a solid probe, a small amount of the solid can be placed directly on the probe. For liquid injection, use a microsyringe or an autosampler.
- The sample is vaporized in the ion source.
- The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[3][4]
- The resulting ions are accelerated and separated by the mass analyzer based on their massto-charge ratio.
- The detector records the abundance of each ion, generating the mass spectrum.

### **Visualized Workflow**

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.



### General Workflow for Spectroscopic Analysis



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Caption: Workflow of Spectroscopic Analysis.



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